

Exploring the chemical structure and properties of 17-DMAP-GA

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Compound of Interest

Compound Name: 17-DMAP-GA

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An In-depth Technical Guide to 17-DMAP-GA (Alvespimycin)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **17-DMAP-GA**, also known as Alvespimycin or 17-DMAG. The document details experimental protocols for its evaluation and visualizes its mechanism of action through signaling pathway diagrams.

Chemical Structure and Properties

17-DMAP-GA is a semi-synthetic derivative of the natural product geldanamycin, an ansamycin antibiotic. It was developed to improve upon the poor water solubility and potential hepatotoxicity of earlier geldanamycin analogs.^{[1][2]} The key structural modification is the substitution of the methoxy group at the 17-position with a dimethylaminoethylamino group, which significantly enhances its aqueous solubility.^{[1][2]}

Chemical Structure:

(4E,6Z,8S,9S,10E,12S,13R,14S,16R)-19-[[[(Dimethylamino)ethyl]amino]-13-hydroxy-8,14-dimethoxy-4,10,12,16-tetramethyl-3,20,22-trioxo-2-azabicyclo[16.3.1]docosa-1(21),4,6,10,18-pentaen-9-yl carbamate

Physicochemical Properties

Property	Value	Reference
CAS Number	169521-68-0	
Molecular Formula	C ₃₂ H ₄₈ N ₄ O ₈	
Molecular Weight	616.756 g/mol	
Appearance	Purple solid	
Melting Point	>270°C (decomposes)	
Solubility	Soluble in DMSO (≥ 50 mg/mL), Water (4.76 mg/mL with sonication and heat)	
Purity	>95% by HPLC	
Storage	-20°C	

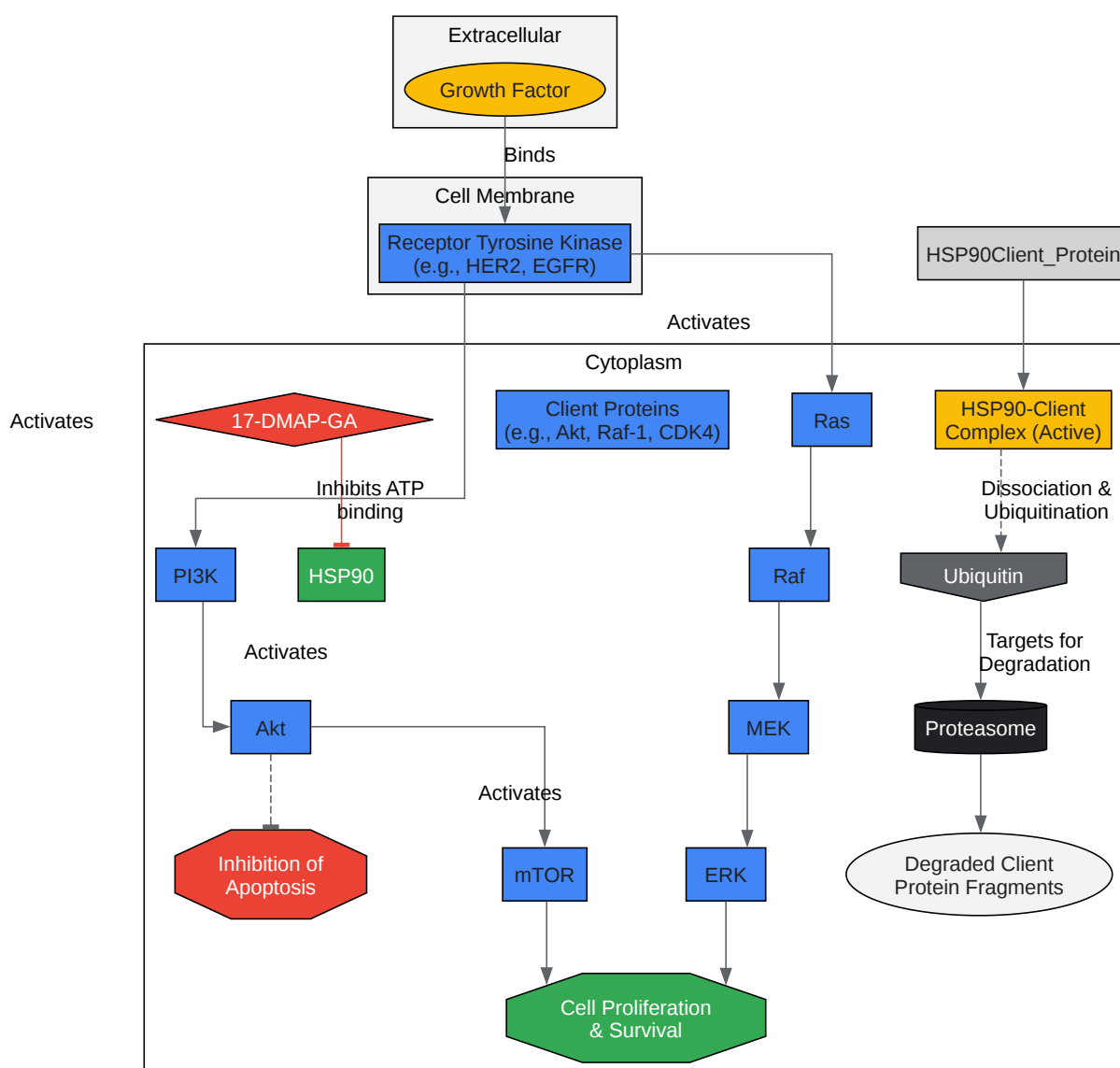
Mechanism of Action: HSP90 Inhibition

17-DMAP-GA is a potent inhibitor of Heat Shock Protein 90 (HSP90), a molecular chaperone that is crucial for the conformational maturation, stability, and function of a wide range of "client" proteins.[1][2] Many of these client proteins are key components of signaling pathways that are often dysregulated in cancer, promoting cell proliferation, survival, and angiogenesis.

By binding to the ATP-binding pocket in the N-terminal domain of HSP90, **17-DMAP-GA** competitively inhibits its ATPase activity. This disruption of the HSP90 chaperone cycle leads to the misfolding and subsequent ubiquitination and proteasomal degradation of its client proteins. The degradation of these oncoproteins results in the simultaneous inhibition of multiple cancer-promoting pathways.

Signaling Pathway Diagram

The following diagram illustrates the mechanism of action of **17-DMAP-GA**, leading to the degradation of HSP90 client proteins and subsequent downstream effects.



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Caption: HSP90 inhibition by **17-DMAP-GA** leads to the degradation of oncogenic client proteins.

Biological Activity and In Vitro Efficacy

17-DMAP-GA has demonstrated potent anti-proliferative and pro-apoptotic activity across a wide range of cancer cell lines. Its efficacy is generally greater than that of its predecessor, 17-AAG. The following table summarizes the 50% inhibitory concentration (IC₅₀) values of **17-DMAP-GA** in various cancer cell lines.

Cell Line	Cancer Type	IC ₅₀ (nM)	Reference
A2058	Melanoma	2.1	
SK-BR-3	Breast Cancer	8	
SK-OV-3	Ovarian Cancer	46	
HOS	Osteosarcoma	75	
MG63	Osteosarcoma	74.7	
Saos-2	Osteosarcoma	72.7	
NY	Osteosarcoma	70.7	
NCI-H460	Non-Small Cell Lung Cancer	10	
A549	Non-Small Cell Lung Cancer	30	
DU-145	Prostate Cancer	20	
PC-3	Prostate Cancer	50	
HT-29	Colon Cancer	40	
U251	Glioblastoma	60	

Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize the biological effects of **17-DMAP-GA**.

Cell Viability (MTT) Assay

This colorimetric assay is used to assess the effect of **17-DMAP-GA** on cell proliferation and viability.

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- **17-DMAP-GA** stock solution (e.g., 10 mM in DMSO)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)
- Microplate reader

Procedure:

- **Cell Seeding:** Seed cells into 96-well plates at a density of 5,000-10,000 cells per well in 100 μ L of complete medium. Incubate overnight at 37°C in a humidified 5% CO₂ incubator to allow for cell attachment.
- **Drug Treatment:** Prepare serial dilutions of **17-DMAP-GA** in complete culture medium to achieve the desired final concentrations. Remove the medium from the wells and add 100 μ L of the drug dilutions or vehicle control (DMSO).
- **Incubation:** Incubate the plates for the desired time points (e.g., 24, 48, or 72 hours).

- MTT Addition: Add 10 μ L of MTT solution to each well and incubate for 2-4 hours at 37°C.
- Solubilization: Carefully remove the medium and add 100 μ L of solubilization solution to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle-treated control. Plot the percentage of viability against the log of the **17-DMAP-GA** concentration to determine the IC₅₀ value using non-linear regression analysis.

Western Blot Analysis

This technique is used to detect changes in the expression levels of HSP90 client proteins and other relevant markers following treatment with **17-DMAP-GA**.

Materials:

- Cancer cell lines treated with **17-DMAP-GA**
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and electrophoresis apparatus
- PVDF or nitrocellulose membranes
- Transfer buffer and apparatus
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies against target proteins (e.g., Akt, HER2, HSP70, β -actin)
- HRP-conjugated secondary antibodies
- Enhanced chemiluminescence (ECL) substrate
- Imaging system

Procedure:

- **Cell Lysis:** After treatment, wash cells with ice-cold PBS and lyse them in RIPA buffer.
- **Protein Quantification:** Determine the protein concentration of the lysates using a BCA assay.
- **SDS-PAGE:** Denature equal amounts of protein from each sample by boiling in Laemmli buffer and separate them by SDS-polyacrylamide gel electrophoresis.
- **Protein Transfer:** Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- **Blocking:** Block the membrane with blocking buffer for 1 hour at room temperature.
- **Antibody Incubation:** Incubate the membrane with the primary antibody overnight at 4°C, followed by incubation with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- **Detection:** Detect the protein bands using an ECL substrate and an imaging system.
- **Analysis:** Quantify the band intensities and normalize to a loading control (e.g., β -actin) to determine the relative changes in protein expression.

Immunoprecipitation

This technique is used to confirm the interaction between HSP90 and its client proteins and to demonstrate the disruption of this interaction by **17-DMAP-GA**.

Materials:

- Cancer cell lines treated with **17-DMAP-GA**
- Non-denaturing lysis buffer
- Primary antibody for immunoprecipitation (e.g., anti-HSP90)
- Protein A/G agarose or magnetic beads
- Wash buffer

- Elution buffer or SDS-PAGE sample buffer
- Reagents for Western Blot analysis

Procedure:

- Cell Lysis: Lyse treated and control cells in a non-denaturing lysis buffer to preserve protein-protein interactions.
- Pre-clearing: Incubate the cell lysates with Protein A/G beads for 1 hour at 4°C to reduce non-specific binding.
- Immunoprecipitation: Incubate the pre-cleared lysates with the primary antibody (e.g., anti-HSP90) overnight at 4°C with gentle rotation.
- Complex Capture: Add fresh Protein A/G beads to capture the antibody-protein complexes and incubate for 2-4 hours at 4°C.
- Washing: Pellet the beads and wash them several times with wash buffer to remove non-specifically bound proteins.
- Elution: Elute the captured proteins from the beads using elution buffer or by boiling in SDS-PAGE sample buffer.
- Western Blot Analysis: Analyze the eluted proteins by Western blotting, probing for the client protein of interest. A reduced amount of the client protein co-immunoprecipitated with HSP90 in the **17-DMAP-GA**-treated samples compared to the control indicates disruption of the complex.

Synthesis of 17-DMAP-GA

The synthesis of **17-DMAP-GA** is a semi-synthetic process that starts with the natural product geldanamycin. The key step is a nucleophilic substitution reaction at the C17 position.

Materials:

- Geldanamycin

- N,N-Dimethylethylenediamine
- Anhydrous dichloromethane (DCM)
- Inert atmosphere (Nitrogen or Argon)
- Round-bottom flask
- Magnetic stirrer
- Thin Layer Chromatography (TLC) supplies
- Hexane
- Silica gel for column chromatography (optional)

Procedure:

- Dissolve geldanamycin in anhydrous DCM in a round-bottom flask under an inert atmosphere.
- Add an excess of N,N-dimethylethylenediamine to the solution.
- Stir the reaction mixture at room temperature.
- Monitor the progress of the reaction by TLC.
- Upon completion, precipitate the crude product by adding hexane to the reaction mixture.
- Collect the purple precipitate by filtration or centrifugation.
- Wash the precipitate with hexane to remove unreacted starting materials.
- Dry the solid under vacuum to yield **17-DMAP-GA**.
- If necessary, the product can be further purified by silica gel column chromatography.

Conclusion

17-DMAP-GA (Alvespimycin) is a potent and water-soluble HSP90 inhibitor with significant anti-cancer activity demonstrated in a wide range of preclinical models. Its mechanism of action, involving the simultaneous disruption of multiple oncogenic signaling pathways, makes it a compelling candidate for cancer therapy. The experimental protocols and data presented in this guide provide a comprehensive resource for researchers and drug development professionals working with this promising compound.

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